Navigating the Furanone Landscape: A Technical Guide to Key Flavor & Fragrance Compounds

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Compound of Interest

Compound Name:	*Methyl ((benzyloxycarbonyl)amino) (methoxy)acetate*
CAS No.:	*58237-86-8*
Cat. No.:	*B1354048*

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An In-depth Analysis of 5-Ethyl-3-hydroxy-4-methyl-2(5H)-furanone and 5-Ethyl-4-hydroxy-2-methyl-3(2H)-furanone

Disclaimer: The initial query for CAS number 5827-86-8 did not yield a specific, publicly documented chemical entity. This guide, therefore, focuses on two closely related and commercially significant furanone isomers: 5-Ethyl-3-hydroxy-4-methyl-2(5H)-furanone (CAS 698-10-2) and 5-Ethyl-4-hydroxy-2-methyl-3(2H)-furanone (CAS 27538-09-6). It is highly probable that the intended substance of interest is one of these two compounds, which are pivotal in the flavor and fragrance industry.

Introduction: The Aromatic World of Furanones

Furanones are a class of heterocyclic organic compounds that play a crucial role in the aroma and flavor profiles of a vast array of natural and processed foods.[1] Their characteristic sweet, caramel-like, and fruity notes make them indispensable in the food, beverage, and fragrance

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industries.[2] This technical guide provides a comprehensive overview of the experimental data and spectral characteristics of two prominent furanone derivatives, offering insights for researchers, scientists, and professionals in drug development and flavor chemistry.

The subtle yet significant difference in the substitution pattern on the furanone ring between these two isomers leads to distinct sensory properties and potential applications. Understanding their physicochemical and spectral data is fundamental to their effective utilization and quality control.

Section 1: 5-Ethyl-3-hydroxy-4-methyl-2(5H)-furanone (CAS 698-10-2)

Also known as Maple Furanone or Abhexone, this compound is celebrated for its intense maple, caramel, and sweet aroma.[3]

Chemical Identity and Structure

- IUPAC Name: 5-Ethyl-3-hydroxy-4-methyl-2(5H)-furanone
- Synonyms: Maple furanone, Homosotolone, Abhexone[3]
- Molecular Formula: $C_7H_{10}O_3$
- Molecular Weight: 142.15 g/mol
- Chemical Structure:
  - SMILES: CCC1OC(=O)C(O)=C1C
  - InChI: 1S/C7H10O3/c1-3-5-4(2)6(8)7(9)10-5/h5,8H,3H2,1-2H3

Physicochemical Properties

The following table summarizes the key physicochemical properties of 5-Ethyl-3-hydroxy-4-methyl-2(5H)-furanone.

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Property	Value	Source
Melting Point	31-35 °C	[4]
Boiling Point	83-86 °C @ 0.5 mmHg	
Density	1.2 ± 0.1 g/cm³	[4]
Refractive Index	n20/D 1.49	
Solubility	Insoluble in water; soluble in alcohol.[3]	
Organoleptic Profile	Caramel, maple, fruity, sweet.	

Spectral Data

While specific spectral data from primary literature is not readily available in the initial search, typical chemical shifts for similar furanone structures can be inferred. The proton NMR (^{1}H NMR) spectrum would be expected to show signals corresponding to the ethyl group (a triplet and a quartet), the methyl group (a singlet), and the proton on the chiral center. The carbon-13 NMR (^{13}C NMR) would display distinct signals for the carbonyl carbon, the enol carbons, and the aliphatic carbons of the ethyl and methyl groups.

The IR spectrum is a powerful tool for identifying the functional groups present in the molecule. Key expected absorptions include:

- A broad O-H stretching band for the hydroxyl group, typically in the region of 3200-3600 cm^{-1}.
- A strong C=O stretching band for the lactone carbonyl group, usually around 1700-1760 cm^{-1}.
- C=C stretching for the double bond within the ring.
- C-O stretching bands for the ester and enol ether functionalities.

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound. The electron ionization (EI) mass spectrum would show a molecular ion peak

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(M^+) at m/z 142, corresponding to the molecular weight of the compound. Common fragmentation pathways would likely involve the loss of the ethyl group, water, or carbon monoxide.

UV-Vis spectroscopy can provide information about the electronic transitions within the molecule. For 5-ethyl-3-hydroxy-4-methyl-2(5H)-furanone, minor absorbance is observed between 290 and 700 nm under neutral and acidic conditions.[5] However, significant absorbance is evident under basic conditions, with a peak at 290 nm.[5]

Section 2: 5-Ethyl-4-hydroxy-2-methyl-3(2H)-furanone (CAS 27538-09-6)

This isomer, sometimes referred to as Ethyl Furanone or Homofuraneol, is known for its sweet, fruity, and caramel-like aroma, often with bread-like or burnt notes.[2][6]

Chemical Identity and Structure

- IUPAC Name: 5-ethyl-4-hydroxy-2-methylfuran-3-one[7]
- Synonyms: Ethyl furanone, Homofuraneol, Shoyu furanone[2][7]
- Molecular Formula: $C_7H_{10}O_3$
- Molecular Weight: 142.15 g/mol [2]
- Chemical Structure:
  - SMILES: CCC1=C(C(=O)C(O1)C)O[7]
  - InChI: 1S/C7H10O3/c1-3-5-7(9)6(8)4(2)10-5/h4,9H,3H2,1-2H3[7]

Physicochemical Properties

The following table summarizes the key physicochemical properties of 5-Ethyl-4-hydroxy-2-methyl-3(2H)-furanone.

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Property	Value	Source
Appearance	Pale yellow to light brown liquid	[2]
Boiling Point	247-249 °C	[2]
Density	1.137 g/mL at 25 °C	
Refractive Index	n20/D 1.509 - 1.514	[2]
Solubility	Soluble in alcohol; water solubility estimated at 6178 mg/L @ 25 °C.[8]	
Organoleptic Profile	Bread, burnt, caramel, maple, sweet.	

Spectral Data

For this isomer, the proton NMR (^{1}H NMR) would exhibit characteristic signals for the ethyl group protons, the methyl group protons, and the hydroxyl proton. The position of the substituents on the furanone ring would lead to a different chemical shift and coupling pattern compared to its isomer.

Similar to its isomer, the IR spectrum of 5-Ethyl-4-hydroxy-2-methyl-3(2H)-furanone would be characterized by:

- A broad O-H stretch from the hydroxyl group.
- A strong C=O stretch from the ketone functional group in the furanone ring.
- C=C stretching from the enol double bond.
- C-O stretching vibrations.

The GC-MS data for this compound would show a molecular ion peak at m/z 142.[7] The fragmentation pattern would be a key identifier to distinguish it from its isomer, with characteristic losses of small neutral molecules.

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Section 3: Experimental Protocols

Representative Synthesis of a Furanone Derivative

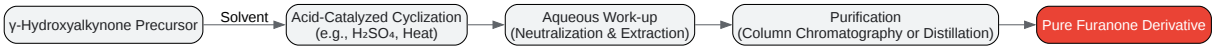
The synthesis of furanones can be achieved through various routes, often involving the cyclization of sugar derivatives or other suitable precursors.[9][10] A general approach involves the acid-catalyzed cyclization of a dihydroxy dione intermediate.[9]

Protocol: Acid-Catalyzed Cyclization for Furanone Synthesis

- Preparation of the Precursor: The synthesis starts with a suitable precursor, such as a γ-hydroxyalkynone, which can be prepared through established organic chemistry methods.
- Cyclization Reaction:
  - Dissolve the precursor in an appropriate solvent (e.g., toluene, dichloromethane).
  - Add a catalytic amount of a strong acid (e.g., sulfuric acid, p-toluenesulfonic acid).
  - Heat the reaction mixture to the desired temperature (e.g., reflux) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up and Purification:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Neutralize the acid catalyst with a mild base (e.g., sodium bicarbonate solution).
  - Extract the product with an organic solvent.
  - Dry the organic layer over an anhydrous salt (e.g., sodium sulfate).
  - Concentrate the solvent under reduced pressure.
  - Purify the crude product using column chromatography or distillation to obtain the pure furanone.

Workflow Diagram: Furanone Synthesis

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Caption: A generalized workflow for the synthesis of furanone derivatives.

Section 4: Applications in Research and Industry

Both 5-Ethyl-3-hydroxy-4-methyl-2(5H)-furanone and 5-Ethyl-4-hydroxy-2-methyl-3(2H)-furanone are extensively used as flavor and fragrance agents.[2]

- Food and Beverage Industry: They are key components in creating sweet, caramel, and fruity flavor profiles in a wide range of products, including baked goods, confectionery, dairy products, and beverages.[2] 5-Ethyl-3-hydroxy-4-methyl-2(5H)-furanone is particularly noted for its contribution to the flavor of alcohol-free beer.

- Fragrance Industry: Their pleasant aromas are utilized in perfumes, personal care products, and cosmetics to impart warm and inviting scents.[2]

- Research: These compounds are subjects of ongoing research to understand their formation in food through Maillard reactions and fermentation processes.[1] Their potential antioxidant properties are also being explored for applications in health-related products.[2]

Conclusion

While the initially queried CAS number 5827-86-8 remains elusive, this guide has provided a detailed technical overview of two closely related and highly relevant furanone isomers. The provided experimental data and spectral information for 5-Ethyl-3-hydroxy-4-methyl-2(5H)-furanone and 5-Ethyl-4-hydroxy-2-methyl-3(2H)-furanone serve as a valuable resource for professionals in flavor chemistry, food science, and related research fields. A thorough understanding of the distinct properties of these isomers is critical for their successful application in creating and enhancing the sensory experiences of a multitude of consumer products.

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